

Essential Safety and Logistical Information for Handling Bli-489

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bli-489

Cat. No.: B1667136

[Get Quote](#)

Disclaimer: No specific Safety Data Sheet (SDS) for **Bli-489** was found. The following guidance is based on general laboratory safety principles for handling similar research compounds. Researchers should always consult the manufacturer-provided SDS if available and perform a risk assessment before handling any new chemical.

Bli-489 is a penem β -lactamase inhibitor, a class of compounds that can act as sensitizers.^[1] This document provides essential, immediate safety and logistical information, including operational and disposal plans for researchers, scientists, and drug development professionals.

Chemical and Physical Properties of Bli-489

A summary of the known quantitative data for **Bli-489** is presented below.

Property	Value	Source
Molecular Formula	C13H10N3NaO4S	PubChem
Molecular Weight	327.29 g/mol	PubChem ^[2]
IUPAC Name	sodium (5R,6Z)-6-(6,8-dihydro-5H-imidazo[2,1-c][2,3]oxazin-2-ylmethylidene)-7-oxo-4-thia-1-azabicyclo[3.2.0]hept-2-ene-2-carboxylate	PubChem ^[2]

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the specific PPE required for the tasks to be performed.^{[3][4]} The following table summarizes the recommended PPE for handling **Bli-489** based on general laboratory safety guidelines.

Body Part	PPE	Standard	Rationale
Eyes/Face	Safety glasses with side shields or chemical splash goggles. A face shield should be worn when there is a splash hazard.	ANSI Z87.1	Protects against chemical splashes, dust, and flying debris. ^{[3][5][6][7]}
Hands	Disposable nitrile gloves. Double gloving may be necessary for additional protection.	ASTM F739 or EN 374	Provides a barrier against skin contact with the chemical. ^{[3][5][6]}
Body	A lab coat (fire-resistant if working with flammable materials), long pants, and closed-toe shoes are the minimum requirements.	N/A	Protects skin and clothing from chemical splashes and spills. ^{[3][5][6]}
Respiratory	A respirator may be needed when working with volatile chemicals or in poorly ventilated areas. The type depends on the chemical's toxicity and concentration.	NIOSH-approved	Protects against inhalation of hazardous aerosols or powders. ^[5]

Operational and Disposal Plans

A step-by-step guide for the safe handling and disposal of **Bli-489** is provided below.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Labeling:** Ensure the container is clearly labeled with the chemical name, hazard information, and date of receipt.
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials. Follow any specific storage temperature requirements provided by the manufacturer.

Handling and Use

- **Designated Area:** All work with **Bli-489** should be conducted in a designated area, such as a chemical fume hood, to minimize exposure.
- **PPE:** Wear the appropriate PPE as outlined in the table above.
- **Weighing:** If weighing the solid form, do so in a ventilated enclosure to avoid creating and inhaling dust.
- **Solution Preparation:** When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- **Spill Management:** Have a spill kit readily available. In case of a spill, follow established laboratory procedures for chemical cleanup.

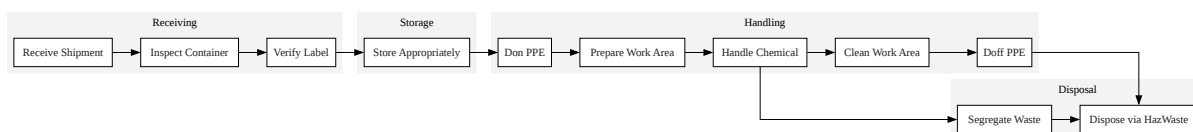
Disposal Plan

- **Waste Segregation:** Segregate **Bli-489** waste from other laboratory waste. This includes unused product, contaminated consumables (e.g., gloves, pipette tips), and empty containers.
- **Waste Containers:** Use clearly labeled, leak-proof containers for all **Bli-489** waste.

- Disposal Route: Dispose of all **Bli-489** waste through the institution's hazardous waste disposal program. Do not dispose of it down the drain or in regular trash.

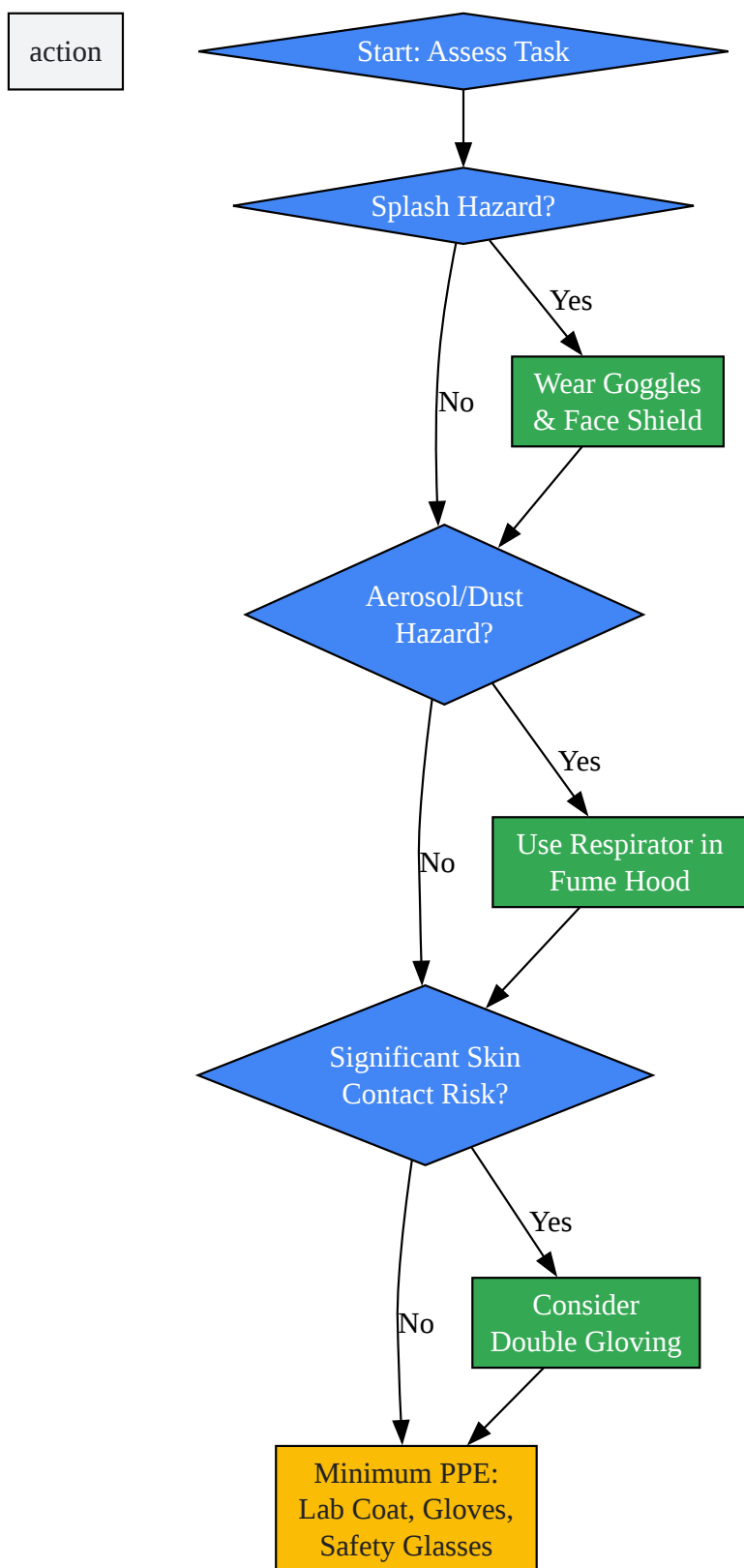
Visualizations

The following diagrams illustrate key workflows and decision-making processes for the safe handling of **Bli-489**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of a chemical compound.



[Click to download full resolution via product page](#)

Caption: Decision-making for selecting appropriate PPE.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Bli-489 | C13H10N3NaO4S | CID 23697683 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 4. 3.1 Laboratory Responsibilities for Personal Protective Equipment | Environment, Health and Safety [ehs.cornell.edu]
- 5. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- 6. How To Select Suitable Personal Protective Equipment (PPE) For Working With Chemicals | US [sdsmanager.com]
- 7. Choosing The Correct PPE | Environmental Health & Safety [ehs.ucmerced.edu]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Bli-489]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667136#personal-protective-equipment-for-handling-bli-489]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com